

Introduction: The Role of Isotopic Labeling in Precision Analysis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Diphenyl-D10-amine**

Cat. No.: **B584857**

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In the landscape of modern analytical chemistry, particularly within pharmaceutical and environmental sciences, the demand for precision and accuracy in quantitative analysis is paramount. Isotopically labeled compounds are indispensable tools that enable researchers to achieve this level of certainty. **Diphenyl-D10-amine**, the deuterated analog of diphenylamine, stands out as a critical internal standard for mass spectrometry-based quantification. Its structure, where all ten hydrogen atoms on the two phenyl rings are replaced by deuterium, provides a distinct mass shift while maintaining nearly identical physicochemical properties to its non-labeled counterpart. This guide offers a comprehensive overview of the molecular structure, properties, and applications of **Diphenyl-D10-amine**, providing researchers, scientists, and drug development professionals with the foundational knowledge to effectively utilize this essential analytical standard.

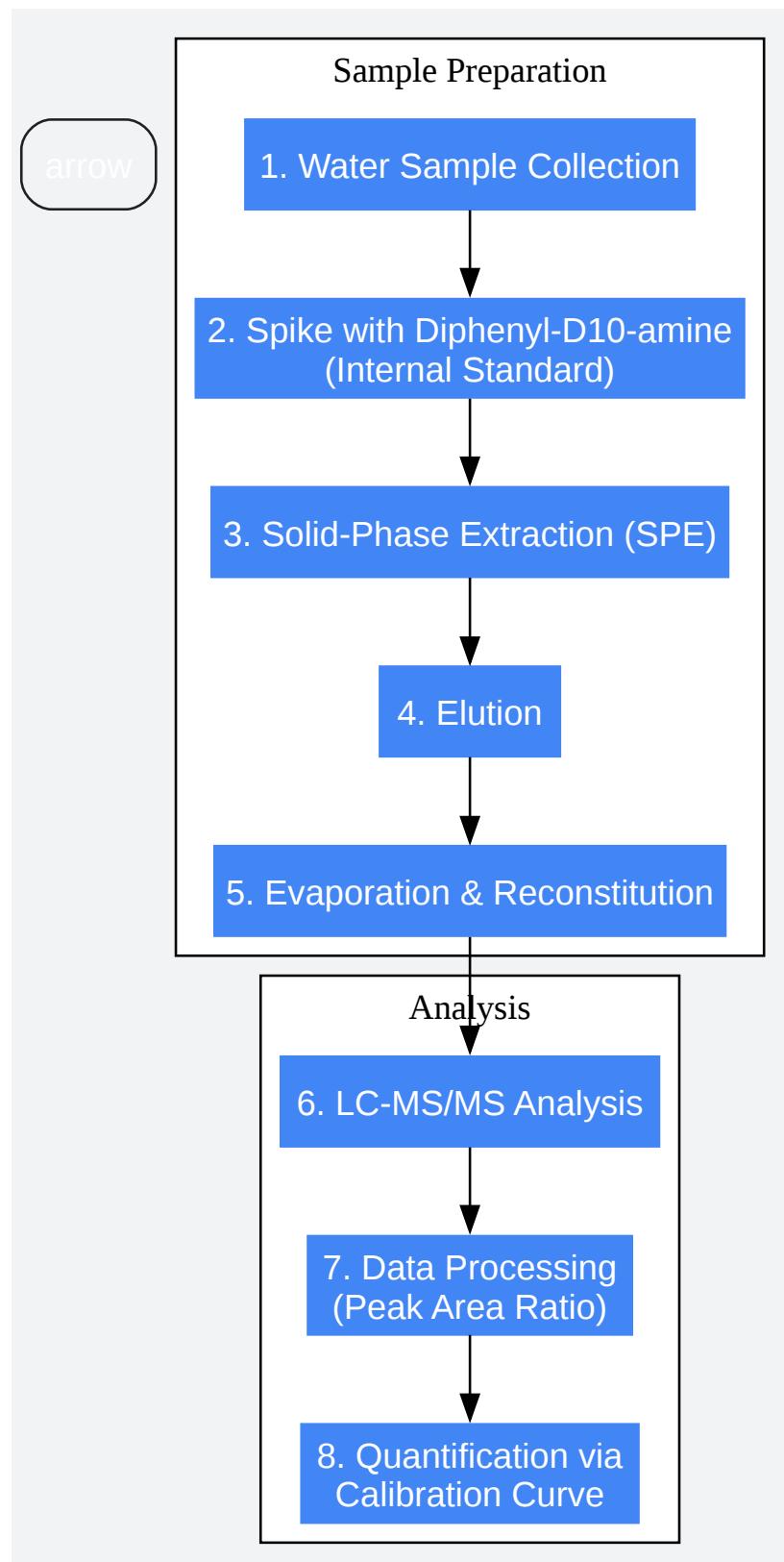
Molecular Structure and Physicochemical Properties

Diphenyl-D10-amine is an aromatic amine that is structurally identical to diphenylamine, with the exception of isotopic substitution.^[1] The core structure consists of a central secondary amine nitrogen atom bonded to two phenyl rings. In **Diphenyl-D10-amine**, all five hydrogen atoms on each of the two phenyl groups are replaced with deuterium (²H or D), a stable, non-radioactive isotope of hydrogen.^{[2][3]} This complete deuteration of the aromatic rings is a key feature that defines its utility.

The IUPAC name for this compound is 2,3,4,5,6-pentadeuterio-N-(2,3,4,5,6-pentadeuteriophenyl)aniline.^{[2][3][4]} The molecular formula is C₁₂HD₁₀N or (C₆D₅)₂NH.^{[2][5][6]} ^[7] The presence of ten deuterium atoms significantly increases the molar mass compared to the unlabeled compound.

Visualizing the Molecular Structure

The connectivity of atoms in **Diphenyl-D10-amine** can be represented as follows:

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- To cite this document: BenchChem. [Introduction: The Role of Isotopic Labeling in Precision Analysis]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b584857#what-is-the-molecular-structure-of-diphenyl-d10-amine>

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